

Personal protective equipment for handling Gka-50

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Compound of Interest

Compound Name: Gka-50

Cat. No.: B041499

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Essential Safety and Handling Guide for G-50

For Immediate Use by Laboratory Professionals

This document provides critical safety protocols and operational guidance for the handling and disposal of **Gka-50**, a potent glucokinase activator. Adherence to these procedures is essential for ensuring laboratory safety and the integrity of research outcomes.

Personal Protective Equipment (PPE)

The handling of **Gka-50** requires strict adherence to standard laboratory safety protocols, including the use of appropriate personal protective equipment. The following table summarizes the required PPE.

Protection Type	Equipment	Specification
Eye and Face Protection	Safety Glasses	Must meet standard laboratory safety specifications.
Hand Protection	Chemical-Resistant Gloves	Standard BS EN 374:2003 compliant gloves are the minimum requirement. Inspect gloves for integrity before each use.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect street clothes from contamination.
Respiratory Protection	Fume Hood or Respirator	All handling of Gka-50 powder should be conducted in a certified chemical fume hood. If a fume hood is not available, a suitable respirator must be used as determined by a risk assessment. ^[1]

Operational Plan: Handling and Storage

Engineering Controls:

- Work should be conducted in a well-ventilated laboratory.
- A safety shower and eyewash station must be readily accessible in the laboratory.^[1]
- Use in a fume hood is recommended where applicable.^[1]

Handling Procedures:

- Before handling, ensure all required PPE is correctly worn.
- Avoid direct contact with skin and eyes.

- Do not inhale dust or aerosols.
- After handling, wash hands thoroughly.[\[1\]](#)

Storage:

- Store **Gka-50** at -20°C for long-term stability.
- Keep the container tightly sealed in a dry, well-ventilated place.

Disposal Plan

Dispose of **Gka-50** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or watercourses.

Physical and Chemical Properties of Gka-50

The following table summarizes the key physical and chemical properties of **Gka-50**.

Property	Value
Molecular Weight	464.51
Formula	C ₂₆ H ₂₈ N ₂ O ₆
Purity	≥98% (HPLC)
CAS Number	851884-87-2
Solubility	Soluble to 100 mM in DMSO
Appearance	White solid

Experimental Protocol: In Vitro Glucokinase Activation Assay

This protocol outlines a typical experiment to assess the activation of glucokinase by **Gka-50** in a cell-based assay.

1. Cell Culture:

- Culture a suitable cell line (e.g., pancreatic β -cells or hepatocytes) in the recommended growth medium until they reach 80-90% confluency.

2. Preparation of **Gka-50** Stock Solution:

- Prepare a 100 mM stock solution of **Gka-50** in DMSO.
- Further dilute the stock solution with the appropriate cell culture medium to achieve the desired final concentrations for the experiment.

3. Cell Treatment:

- Seed the cells in 96-well plates at a predetermined density.
- After 24 hours, replace the growth medium with a medium containing various concentrations of **Gka-50**.
- Include a vehicle control (DMSO) and a positive control (a known glucokinase activator) in the experimental design.

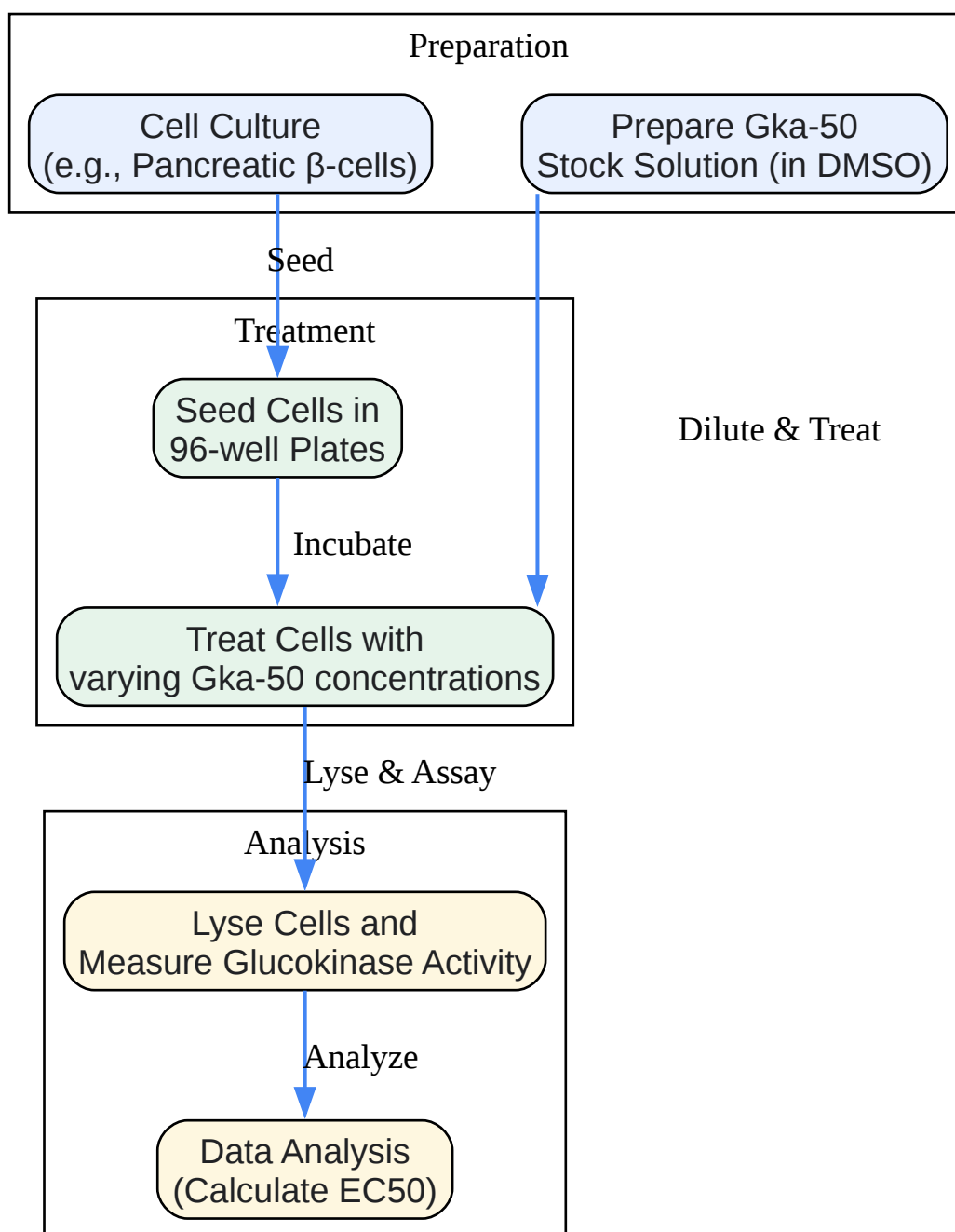
4. Glucokinase Activity Measurement:

- After the desired incubation period, lyse the cells and measure the glucokinase activity using a commercially available glucokinase activity assay kit.
- The assay typically measures the rate of glucose phosphorylation, which is coupled to the production of a detectable signal (e.g., colorimetric or fluorescent).

5. Data Analysis:

- Calculate the EC₅₀ value of **Gka-50**, which represents the concentration of the compound that produces 50% of the maximal response.
- **Gka-50** is a potent glucokinase activator with a reported EC₅₀ of 33 nM.

Experimental Workflow Diagram



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Caption: Workflow for in vitro glucokinase activation assay using **Gka-50**.

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References

- 1. documents.tocris.com [documents.tocris.com]
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